

# 2-Chloro-4-methylpentane physical properties

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## Compound of Interest

Compound Name: 2-Chloro-4-methylpentane

Cat. No.: B3392400

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An In-depth Technical Guide to the Physical Properties of **2-Chloro-4-methylpentane**

This technical guide provides a comprehensive overview of the core physical properties of **2-Chloro-4-methylpentane**, tailored for researchers, scientists, and professionals in drug development. This document summarizes key quantitative data, outlines detailed experimental protocols for the determination of these properties, and includes a visualization of the structural-property relationships.

## Quantitative Physical Properties

The physical properties of **2-Chloro-4-methylpentane** are summarized in the table below, providing a clear reference for its fundamental characteristics.

| Property          | Value   | Units   |
|-------------------|---|---|
| Molecular Formula | C <sub>6</sub> H <sub>13</sub> Cl   | -   |
| Molecular Weight  | 120.62  | g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> |
| Boiling Point     | 117.7 - 118   | °C at 760 mmHg <a href="#">[2]</a> <a href="#">[6]</a>  |
| Melting Point     | -35.1 (estimate)  | °C <a href="#">[6]</a>  |
| Density           | 0.863   | g/cm <sup>3</sup> <a href="#">[6]</a>   |
| Refractive Index  | 1.4093  | - <a href="#">[6]</a>   |
| Vapor Pressure    | 20.6  | mmHg at 25°C <a href="#">[6]</a>  |
| Flash Point       | 20.8  | °C <a href="#">[6]</a>  |
| Solubility        | Sparsingly soluble in water.<br>Soluble in most organic solvents. <a href="#">[7]</a> <a href="#">[8]</a> | -   |
| LogP              | 2.65980   | - <a href="#">[6]</a>   |

## Experimental Protocols

Detailed methodologies for the experimental determination of key physical properties of **2-Chloro-4-methylpentane** are outlined below. These protocols are based on standard laboratory practices for alkyl halides.

### Determination of Boiling Point via the Thiele Tube Method

This method is suitable for determining the boiling point of a small sample of **2-Chloro-4-methylpentane**.[\[9\]](#)

Apparatus:

- Thiele tube
- Thermometer (0-200°C range)

- Capillary tube (sealed at one end)
- Small test tube
- Rubber band or wire for attachment
- Heating source (Bunsen burner or oil bath)
- Sample of **2-Chloro-4-methylpentane**

Procedure:

- A few drops of **2-Chloro-4-methylpentane** are placed into the small test tube.
- The capillary tube is inverted (open end down) and placed into the test tube containing the sample.
- The test tube is attached to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- The thermometer and test tube assembly are placed in the Thiele tube, which is filled with a high-boiling point oil (e.g., mineral oil).
- The side arm of the Thiele tube is gently heated.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is discontinued when a steady stream of bubbles is observed.
- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

## Determination of Density

The density of liquid **2-Chloro-4-methylpentane** can be determined using a pycnometer.

Apparatus:

- Pycnometer (a specific volume glass flask)
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Constant temperature water bath
- Sample of **2-Chloro-4-methylpentane**
- Distilled water

Procedure:

- The empty pycnometer is cleaned, dried, and its mass is accurately weighed ( $m_1$ ).
- The pycnometer is filled with distilled water and placed in the constant temperature water bath (e.g.,  $20^\circ\text{C}$ ) until it reaches thermal equilibrium. The mass of the pycnometer filled with water is recorded ( $m_2$ ).
- The pycnometer is emptied, dried, and then filled with **2-Chloro-4-methylpentane**.
- The pycnometer containing the sample is placed in the constant temperature water bath until it reaches thermal equilibrium. The mass of the pycnometer filled with the sample is recorded ( $m_3$ ).
- The density of the sample is calculated using the formula:  $\text{Density} = [(m_3 - m_1) / (m_2 - m_1)] \times \text{Density of water at the experimental temperature}$ .

## Determination of Refractive Index

An Abbe refractometer is a common instrument for measuring the refractive index of liquids.<sup>[10]</sup>  
<sup>[11]</sup>

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Sodium D line light source

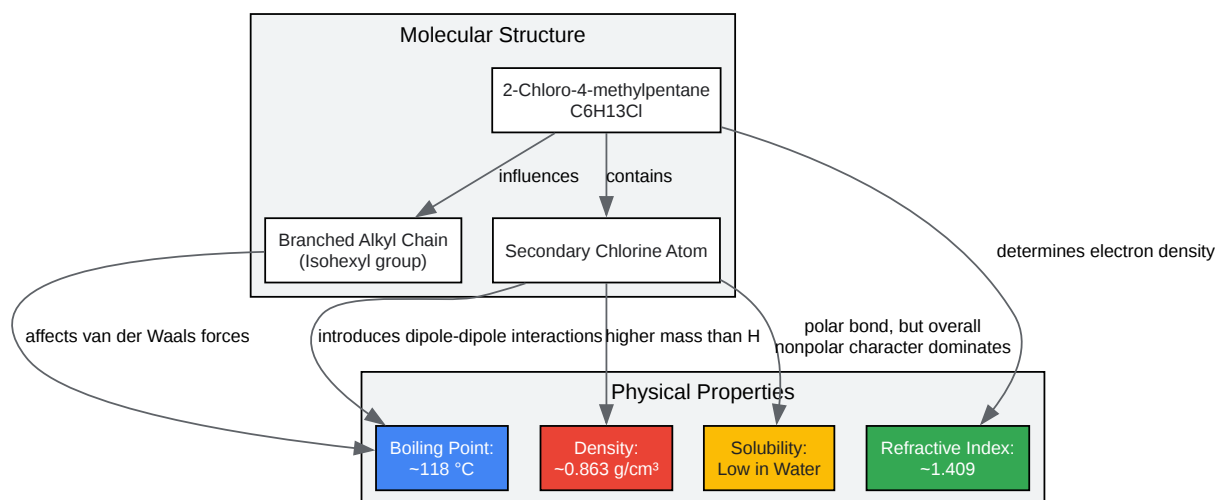
- Sample of **2-Chloro-4-methylpentane**
- Dropper
- Lens tissue

Procedure:

- The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- The prisms of the refractometer are cleaned with a suitable solvent (e.g., ethanol) and dried with lens tissue.
- A few drops of **2-Chloro-4-methylpentane** are placed on the lower prism using a dropper.
- The prisms are closed and the instrument is allowed to equilibrate to the desired temperature (e.g., 20°C) by circulating water from the constant temperature bath.
- The light source is positioned, and the eyepiece is adjusted to bring the crosshairs into focus.
- The adjustment knob is turned until the boundary between the light and dark fields is sharp and coincides with the center of the crosshairs.
- The refractive index is read directly from the instrument's scale.

## Visualization of Structure-Property Relationships

The following diagram illustrates the logical relationship between the molecular structure of **2-Chloro-4-methylpentane** and its key physical properties. The branched structure and the presence of a chlorine atom are central to its observed characteristics.



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### Structure-Property Relationships of 2-Chloro-4-methylpentane.

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